

Application Notes and Protocols for 1,9-Dideoxyforskolin

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Compound of Interest

Compound Name: 1,9-Dideoxyforskolin

Cat. No.: B056874

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,9-Dideoxyforskolin is a labdane diterpene that serves as a valuable tool in cellular and molecular biology research. As a close structural analog of forskolin, a potent activator of adenylyl cyclase, **1,9-dideoxyforskolin** is primarily utilized as a negative control in experiments investigating the cyclic AMP (cAMP) signaling pathway. Its inability to activate most isoforms of adenylyl cyclase allows researchers to distinguish between cAMP-dependent and independent effects of forskolin.^[1] Furthermore, recent studies have identified an alternative biological activity for **1,9-dideoxyforskolin** as an agonist of the pregnane X receptor (PXR), a key regulator of xenobiotic metabolism.^[2]

These application notes provide detailed protocols for the use of **1,9-dideoxyforskolin** as a negative control in adenylyl cyclase activation assays and for its application in PXR activation studies.

Data Presentation

Solubility Data

For effective use in in vitro and cell-based assays, proper solubilization of **1,9-dideoxyforskolin** is crucial. The following table summarizes its solubility in various common laboratory solvents. It is recommended to first dissolve the compound in an organic solvent like DMSO before further dilution in aqueous buffers to avoid precipitation.^{[3][4]}

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~3 mg/mL	
Ethanol	~6.6 mg/mL	
Methanol	~28 mg/mL	
Chloroform	~50 mg/mL	
Dilute Aqueous Acid and Base	Insoluble	
1:10 DMSO:PBS (pH 7.2)	~0.1 mg/mL (after initial DMSO solubilization)	[3]

Dose-Response Data

The following table presents dose-response data for **1,9-dideoxyforskolin** in the context of cAMP production, highlighting its general inactivity compared to forskolin.

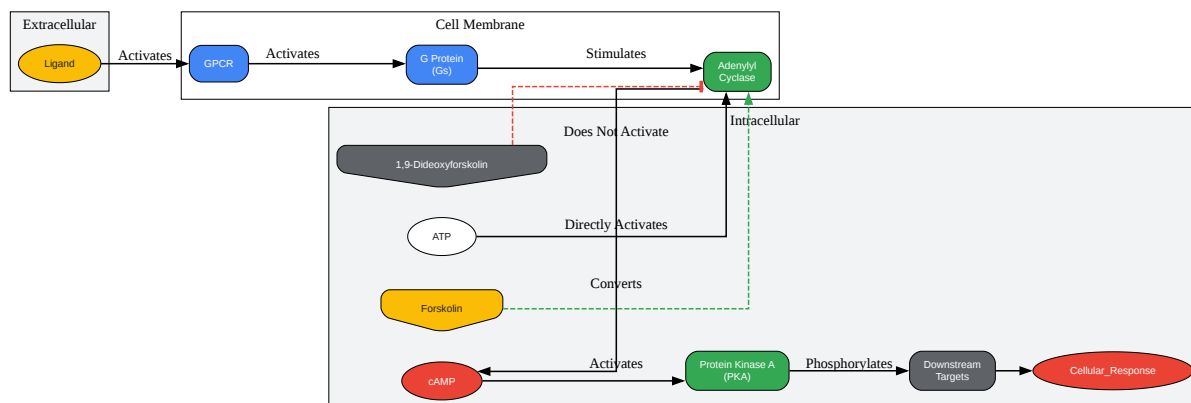
Assay	Cell Type	Compound	Concentration Range	Effect on cAMP Production	Reference
cAMP Production Assay	CHOrH2 cells	1,9-Dideoxyforskolin	Up to 10 μ M	Minimal to no increase	[5]
cAMP Production Assay	CHOrH2 cells	Forskolin	Up to 10 μ M	Dose-dependent increase	[5]

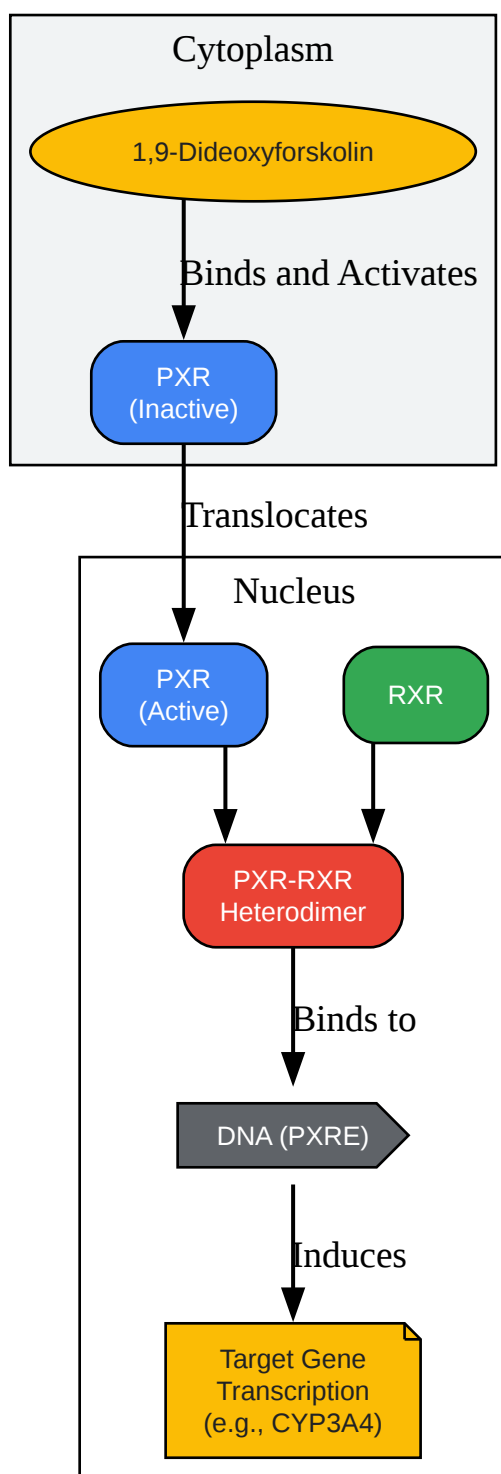
Signaling Pathways

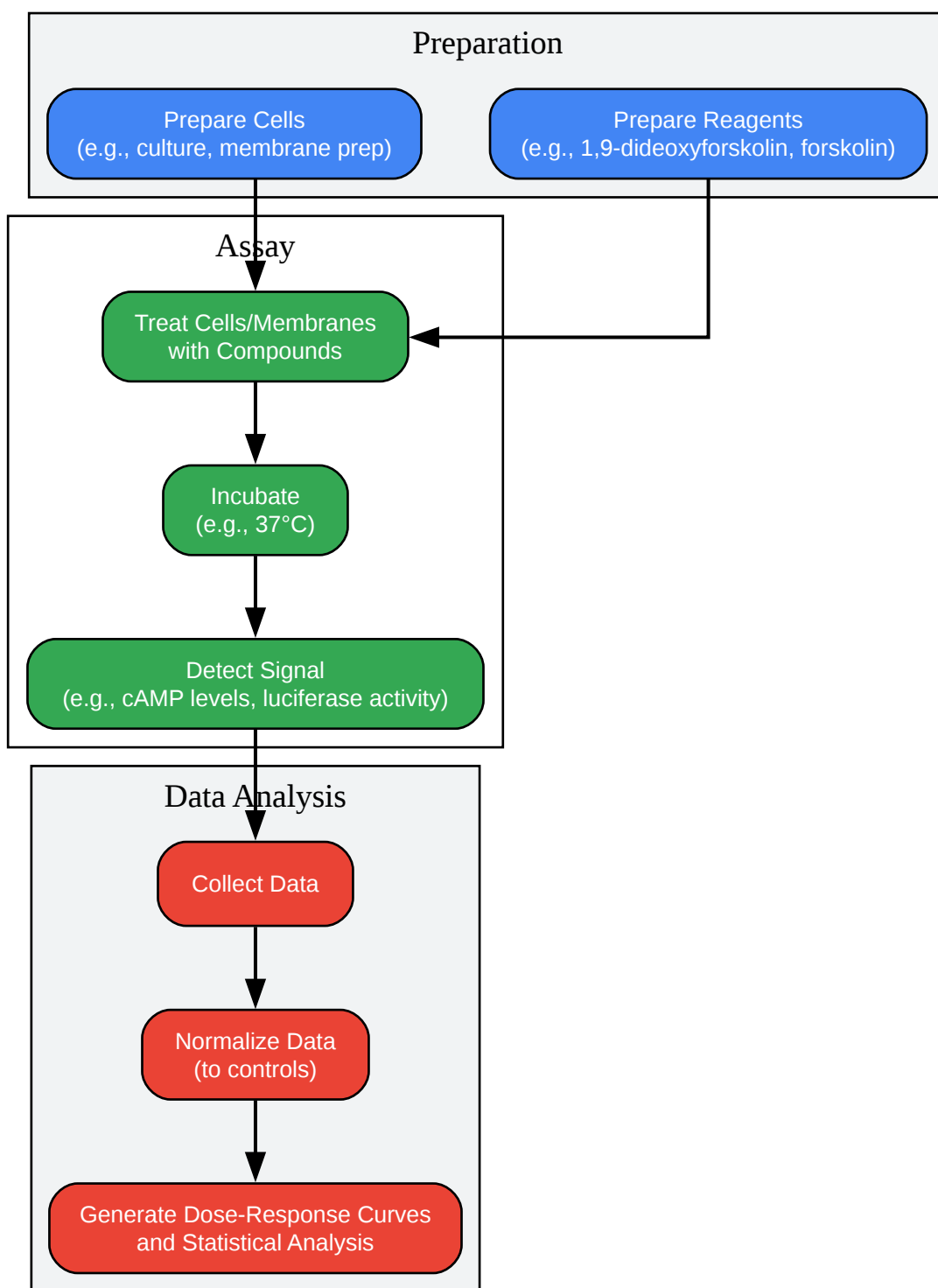
Adenylyl Cyclase Signaling Pathway

1,9-Dideoxyforskolin is often used to confirm that the effects of forskolin are specifically mediated through the activation of adenylyl cyclase and the subsequent production of cAMP. Forskolin directly activates adenylyl cyclase, leading to the conversion of ATP to cAMP. This second messenger then activates Protein Kinase A (PKA), which phosphorylates downstream

targets. **1,9-dideoxyforskolin**, lacking critical hydroxyl groups, does not effectively bind to and activate adenylyl cyclase.







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